An In-depth Technical Guide to the Physicochemical Properties of 1,3-Dimethyladamantane

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Compound of Interest		
Compound Name:	1,3-Dimethyladamantane	
Cat. No.:	B135411	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyladamantane is a saturated tricyclic hydrocarbon and a derivative of adamantane. Its rigid, cage-like structure and lipophilic nature make it a significant molecule in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the core physicochemical properties of **1,3-Dimethyladamantane**, detailed experimental protocols for their determination, and a look into the biological significance of its primary derivative, Memantine. This document is intended to be a valuable resource for researchers and professionals engaged in drug discovery, development, and the study of adamantane derivatives.

Physicochemical Properties

The physicochemical properties of **1,3-Dimethyladamantane** are crucial for its handling, formulation, and application in synthesis. The following tables summarize the key quantitative data available for this compound. It is important to note that there are some discrepancies in the reported values for properties such as melting point and density across different sources; these are presented here with their respective citations.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{20}$	[1][2]
Molecular Weight	164.29 g/mol	[1][2]
CAS Number	702-79-4	[1][2]
Appearance	Colorless solid with a crystalline structure or clear colorless liquid	[1]
Melting Point	-30 °C	
242.00 °C (515.15 K)	[1][2]	
Boiling Point	186.00 °C (459.15 K)	[1][2]
201.5 °C		
Density	0.886 g/mL at 25 °C	
0.9580 g/cm³	[1][2]	
Refractive Index	n20/D 1.478	
Flash Point	53 °C (127.4 °F) - closed cup	

Solubility Profile

1,3-Dimethyladamantane is a non-polar compound, which dictates its solubility in various solvents.[1][2]

Solvent	Solubility	Source(s)
Water	Largely insoluble	[1][2]
Non-polar organic solvents (e.g., hexane, toluene)	Greater solubility	[1][2]
Chloroform	Slightly soluble	
Methanol	Slightly soluble	

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The solubility in non-polar solvents can be enhanced with increased temperature.[1][2]

Stability and Reactivity

1,3-Dimethyladamantane is a stable compound under normal environmental conditions.[1] It is incompatible with strong oxidizing agents.

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physicochemical properties. Below are protocols relevant to the characterization of **1,3-Dimethyladamantane**.

Determination of Melting Point

The melting point of a solid can be determined using a capillary melting point apparatus.

Objective: To determine the temperature range over which **1,3-Dimethyladamantane** transitions from a solid to a liquid.

Methodology:

- Sample Preparation: A small amount of finely powdered **1,3-Dimethyladamantane** is packed into a capillary tube to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in a melting point apparatus.

- Heating and Observation: The sample is heated at a controlled rate. The temperature at which the first droplet of liquid is observed and the temperature at which the last solid crystal melts are recorded. This range represents the melting point. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point of a liquid can be determined by distillation or using a Thiele tube.

Objective: To determine the temperature at which the vapor pressure of liquid **1,3-Dimethyladamantane** equals the atmospheric pressure.

Methodology (Distillation):

- Apparatus Setup: A distillation apparatus is assembled with a flask containing **1,3-Dimethyladamantane** and a condenser. A thermometer is placed so that the bulb is just below the side arm of the distillation head.

- Heating: The liquid is heated to a boil.

- Temperature Reading: The temperature is recorded when the vapor temperature is constant and condensation is occurring on the thermometer bulb.

Determination of Density

The density of liquid **1,3-Dimethyladamantane** can be measured using a pycnometer or a digital density meter.

Objective: To determine the mass per unit volume of **1,3-Dimethyladamantane**.

Methodology (Pycnometer):

- Calibration: The empty pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., water) and weighed again to determine the volume of the pycnometer.

- Measurement: The pycnometer is emptied, dried, and filled with **1,3-Dimethyladamantane**.

- Calculation: The pycnometer is weighed again, and the density is calculated by dividing the mass of the **1,3-Dimethyladamantane** by the volume of the pycnometer. All measurements should be performed at a constant temperature.

Determination of Solubility

The shake-flask method is a common technique for determining the solubility of a compound in a particular solvent.

Objective: To determine the saturation concentration of **1,3-Dimethyladamantane** in a specific solvent at a given temperature.
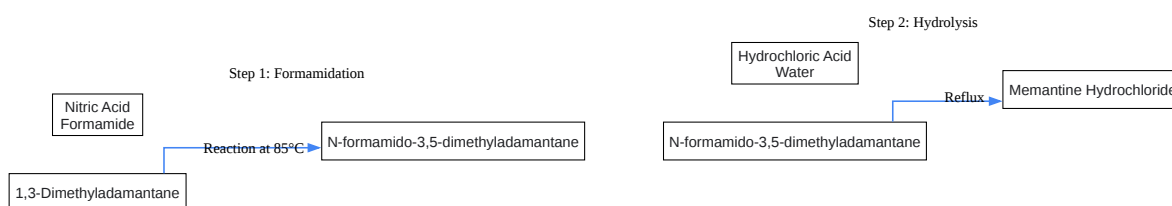
Methodology:

- Sample Preparation: An excess amount of **1,3-Dimethyladamantane** is added to a known volume of the solvent in a sealed flask.

- Equilibration: The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Analysis: The solution is allowed to stand to let undissolved solid settle. A sample of the supernatant is carefully removed, filtered, and diluted.

- Quantification: The concentration of **1,3-Dimethyladamantane** in the diluted sample is determined using an appropriate analytical technique, such as gas chromatography (GC).

Key Applications and Related Pathways

The primary application of **1,3-Dimethyladamantane** is as a key intermediate in the synthesis of the pharmaceutical drug Memantine, which is used in the treatment of moderate-to-severe Alzheimer's disease.[3][4]

Synthesis of Memantine from **1,3-Dimethyladamantane**

A common synthetic route involves the amination of the **1,3-Dimethyladamantane** core. The following diagram illustrates a two-step synthesis process.[3]

Step 1: Formamidation

Nitric Acid
Formamide

1,3-Dimethyladamantane → Reaction at 85°C → N-formamido-3,5-dimethyladamantane

Step 2: Hydrolysis

Hydrochloric Acid
Water

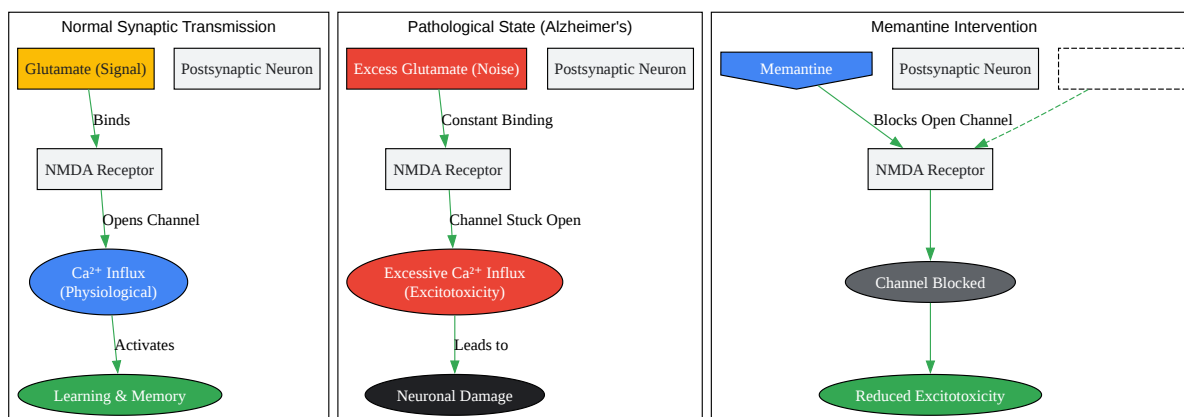N-formamido-3,5-dimethyladamantane → Reflux → Memantine Hydrochloride

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Synthesis of Memantine from **1,3-Dimethyladamantane**.

Mechanism of Action of Memantine: NMDA Receptor Antagonism

Memantine functions as an uncompetitive, low-to-moderate affinity antagonist of the N-methyl-D-aspartate (NMDA) receptor. In Alzheimer's disease, excessive glutamate can lead to excitotoxicity and neuronal damage through overstimulation of NMDA receptors. Memantine blocks the NMDA receptor channel when it is open, preventing excessive influx of calcium ions (Ca^{2+}) while still allowing for normal synaptic transmission.[5][6][7][8]

Normal Synaptic Transmission	Pathological State (Alzheimer's)	Memantine Intervention
Glutamate (Signal) — Postsynaptic Neuron	Excess Glutamate (Noise) — Postsynaptic Neuron	Memantine — Postsynaptic Neuron
Binds	Constant Binding	Blocks Open Channel
NMDA Receptor	NMDA Receptor	NMDA Receptor
Opens Channel	Channel Stuck Open	
Ca²⁺ Influx (Physiological)	Excessive Ca²⁺ Influx (Excitotoxicity)	Channel Blocked
Activates	Leads to	
Learning & Memory	Neuronal Damage	Reduced Excitotoxicity

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Mechanism of action of Memantine as an NMDA receptor antagonist.

Conclusion

1,3-Dimethyladamantane is a compound with a unique set of physicochemical properties that make it a valuable precursor in pharmaceutical synthesis. This guide has provided a detailed summary of these properties, outlined experimental protocols for their determination, and illustrated the synthetic pathway to and mechanism of action of its key derivative, Memantine. For researchers and professionals in drug development, a thorough understanding of these fundamental characteristics is essential for the successful application of **1,3-Dimethyladamantane** in the creation of novel therapeutics.

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